

# Advanced Synthesis of Functionalized Polymers using Aminoethyl Hydrogen Sulfate (AEHS)

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## Compound of Interest

Compound Name: 2-(Dimethylamino)ethyl hydrogen sulfate

CAS No.: 927-90-2

Cat. No.: B12008250

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## Executive Summary

Aminoethyl hydrogen sulfate (AEHS) serves as a critical, solid-state zwitterionic precursor in polymer chemistry. Unlike liquid aziridine, which is volatile and extremely hazardous, AEHS offers a shelf-stable alternative for generating reactive aminoethylating agents in situ. This application note details the protocols for two primary synthetic pathways:

- **Polymerization:** The synthesis of hyperbranched Polyethyleneimine (PEI) via the Wenker route.
- **Functionalization:** The grafting of aminoethyl groups onto polysaccharide backbones (Cellulose) to generate cationic anion-exchange materials.

CRITICAL SAFETY WARNING:

“

*While AEHS is a stable solid, its reaction with strong bases generates Aziridine (Ethyleneimine), a volatile, highly toxic, and carcinogenic intermediate. All protocols described herein MUST be performed in a functioning fume hood using a closed system or efficient reflux condensers. Personnel must wear appropriate PPE (respirator, chemically resistant gloves, goggles).[1][2]*

## Mechanistic Principles

The utility of AEHS relies on its base-promoted cyclization. In the presence of alkali metal hydroxides (e.g., NaOH), the sulfuric acid ester group acts as a leaving group, allowing the amine to perform an intramolecular nucleophilic attack.

## The Wenker Cyclization & Polymerization

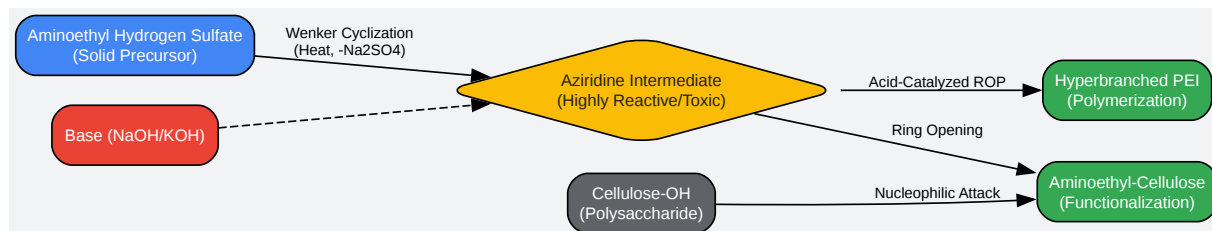
The reaction proceeds in two distinct phases:

- Activation: Neutralization of the zwitterion and elimination of sulfate to form the aziridine ring.
- Propagation: The highly strained aziridine ring undergoes ring-opening polymerization (ROP) initiated by acid catalysts or nucleophiles, resulting in branched PEI.

## Polysaccharide Functionalization (Etherification)

In the presence of cellulose (Cell-OH), the mechanism involves the in situ formation of aziridine, which is then attacked by the cellulose anion (Cell-O<sup>-</sup>). This results in the covalent attachment of a primary amine group via an ether linkage, converting the neutral cellulose into a cationic polyelectrolyte.

## Reaction Pathway Diagram



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Figure 1: Mechanistic pathways for AEHS transformation into PEI and functionalized cellulose.

## Protocol 1: Synthesis of Hyperbranched Polyethyleneimine (PEI)

This protocol describes the "one-pot" synthesis where aziridine is generated and polymerized without isolation, minimizing exposure risk.

### Materials

- Aminoethyl hydrogen sulfate (AEHS), >98% purity.[3]
- Sodium Hydroxide (NaOH), pellets.
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), catalytic amount.
- Deionized water.[4]
- Equipment: Three-neck round-bottom flask, reflux condenser, mechanical stirrer, temperature controller, nitrogen inlet.

### Experimental Procedure

- Dissolution: In the three-neck flask, dissolve 0.1 mol of AEHS in 50 mL of deionized water.
- Neutralization: Prepare a solution of 0.2 mol NaOH in 20 mL water. Add this dropwise to the AEHS solution at 0°C (ice bath) to prevent premature cyclization.

- Note: 2 equivalents of base are required: one to neutralize the amine salt, one to effect the elimination of sulfate.
- Cyclization (In Situ): Equip the flask with the reflux condenser. Heat the mixture to 60°C for 1 hour. The solution will generate aziridine in situ.
- Polymerization: Add a catalytic amount of H<sub>2</sub>SO<sub>4</sub> (0.5 mol% relative to AEHS) or simply increase temperature to reflux (100°C) if thermal polymerization is desired. Maintain reflux for 12–24 hours.
  - Observation: Viscosity will increase significantly.
- Purification: Cool the mixture. Dialyze the polymer solution against water (MWCO 1000 Da) for 48 hours to remove salts (Na<sub>2</sub>SO<sub>4</sub>) and unreacted monomers.
- Isolation: Lyophilize the dialyzed solution to obtain viscous, hyperbranched PEI.

## Characterization Parameters

Parameter	Method	Expected Result
Structure	<sup>1</sup> H-NMR (D <sub>2</sub> O)	Broad peaks at 2.5–3.0 ppm (NCH <sub>2</sub> CH <sub>2</sub> N backbone).
Branching	<sup>13</sup> C-NMR	Distinct peaks for primary, secondary, and tertiary amines (ratio approx 1:2:1).
MW	GPC (Acetate buffer)	Mn: 10k–60k Da (dependent on reaction time).

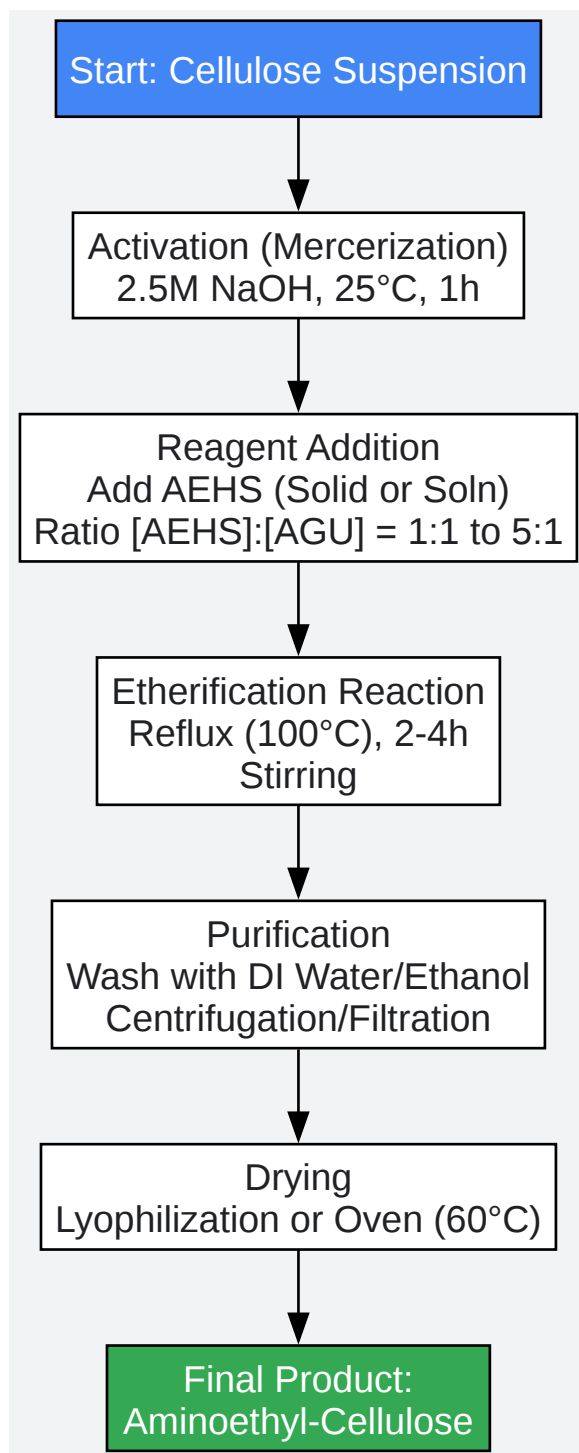
## Protocol 2: Aminoethylation of Cellulose Nanofibrils (CNF)

This protocol functionalizes cellulose to create cationic adsorbents suitable for water remediation (dye/heavy metal removal).

### Materials

- Cellulose Nanofibrils (CNF) suspension (3 wt%).[\[5\]](#)
- AEHS.
- Sodium Hydroxide (NaOH).[\[5\]](#)[\[6\]](#)
- Isopropanol (optional, as precipitant).

## Experimental Workflow



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Figure 2: Step-by-step workflow for the chemical modification of cellulose.

## Detailed Procedure

- **Activation:** Disperse 5 g (dry weight equivalent) of CNF in 100 mL of 2.5 M NaOH solution. Stir at room temperature for 1 hour. This swells the fibers and forms alkali cellulose (Cell-O<sup>-</sup>Na<sup>+</sup>).
- **Reagent Addition:** Add AEHS to the mixture. A molar ratio of 1:1 to 5:1 (AEHS : Anhydroglucose units) is recommended to control the Degree of Substitution (DS).
- **Reaction:** Heat the mixture to 100°C under reflux for 3 hours.
  - **Mechanism:**[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) The heat promotes the cyclization of AEHS to aziridine, which immediately reacts with the activated hydroxyl groups of the cellulose.
- **Quenching & Washing:** Cool the reaction to room temperature. Pour into excess ethanol or adjust pH to neutral with dilute HCl.
- **Purification:** Centrifuge (10,000 rpm, 15 min) and wash the pellet 3 times with deionized water to remove residual NaOH, Na<sub>2</sub>SO<sub>4</sub>, and unreacted AEHS.
- **Drying:** Freeze-dry the resulting hydrogel to preserve the nanofibrillar structure.

## Optimization Data (Degree of Substitution)

The following table summarizes the effect of reaction conditions on the Degree of Substitution (DS), based on elemental analysis (Nitrogen content).

NaOH Conc. <a href="#">[4]</a> (M)	Temp (°C)	Time (h)	Molar Ratio (AEHS:AGU)	Nitrogen Content (%)	Approx. DS
2.5	80	2	1:1	0.21	0.02
2.5	100	3	1:1	0.45	0.05
5.0	100	3	3:1	1.10	0.14
5.0	100	4	5:1	1.85	0.25

Note: Higher NaOH concentrations increase cellulose swelling but may lead to hydrolysis of the AEHS into ethanolamine (side reaction).

## Troubleshooting & Quality Control

### Common Issues

- Low Degree of Substitution:
  - Cause: Hydrolysis of AEHS before it reacts with cellulose.
  - Solution: Ensure high concentration of cellulose; add AEHS after the temperature has reached 50-60°C to favor the reaction with cellulose over water.
- Gelation during PEI Synthesis:
  - Cause: Uncontrolled cross-linking.
  - Solution: Reduce reaction time or lower the concentration of the acid catalyst.

### Validation Methods

- FTIR Spectroscopy: Look for the appearance of N-H bending vibration at 1540  $\text{cm}^{-1}$  and C-N stretching at 1100-1200  $\text{cm}^{-1}$ .
- Elemental Analysis (CHN): The most accurate method to quantify nitrogen content.
  - Formula for DS:
  - (Where 162 is MW of glucose unit, 43 is MW of the grafted aminoethyl group - H).
- Kaiser Test: Qualitative colorimetric test (Blue = Positive) for primary amines.

### References

- Barros, M. F., et al. (2024).[\[11\]](#) Chemical Functionalization of Cellulose Nanofibrils with 2-Aminoethyl Hydrogen Sulfate. ACS Omega.[\[12\]](#)[\[13\]](#)
- Wenker, H. (1935). The Synthesis of Ethylene Imine from Monoethanolamine. Journal of the American Chemical Society.
- ChemicalBook. (2024). 2-Aminoethyl hydrogen sulfate Safety and Properties.

- [Wikipedia.Polyethylenimine Synthesis and Properties.](#)
- [Fisher Scientific.Safety Data Sheet: 2-Aminoethyl hydrogen sulfate.](#)

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## Sources

- [1. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](http://pim-resources.coleparmer.com)
- [2. fishersci.com \[fishersci.com\]](http://fishersci.com)
- [3. 2-Aminoethyl Hydrogen Sulfate | 926-39-6 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [4. Synthesis of Poly \(2-hydroxyethyl ethyleneimine\) and Its Mucoadhesive Film Formulations When Blended with Chitosan for Buccal Delivery of Haloperidol - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. repositorio.usp.br \[repositorio.usp.br\]](http://repositorio.usp.br)
- [6. Direct synthesis of partially ethoxylated branched polyethylenimine from ethanolamine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. m.youtube.com \[m.youtube.com\]](http://m.youtube.com)
- [8. Wenker Synthesis \[organic-chemistry.org\]](http://organic-chemistry.org)
- [9. Electrochemical synthesis of aziridines, pyrrolidines and oxazolines enabled by azo-free alcohol amination - Chemical Science \(RSC Publishing\) DOI:10.1039/D5SC03101J \[pubs.rsc.org\]](#)
- [10. DE102008001262B4 - Continuous process for the production of ethyleneimine - Google Patents \[patents.google.com\]](#)
- [11. figshare.com \[figshare.com\]](http://figshare.com)
- [12. chemicalbook.com \[chemicalbook.com\]](http://chemicalbook.com)
- [13. Chemical Functionalization of Cellulose Nanofibrils with 2-Aminoethyl Hydrogen Sulfate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

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